

# Safety and handling guidelines for 4-Bromo-2-phenylthiazole

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## Compound of Interest

Compound Name: 4-Bromo-2-phenylthiazole

Cat. No.: B174040

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An In-depth Technical Guide to the Safety and Handling of **4-Bromo-2-phenylthiazole**

This guide provides comprehensive safety and handling information for **4-Bromo-2-phenylthiazole**, intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical Identification

- IUPAC Name: 4-bromo-2-phenyl-1,3-thiazole[1]
- Synonyms: 4-bromo-2-phenyl-1,3-thiazole[1]
- CAS Number: 141305-40-0[1]
- Molecular Formula: C<sub>9</sub>H<sub>6</sub>BrNS[1]

## Hazard Identification and Classification

**4-Bromo-2-phenylthiazole** is classified as a hazardous substance. The primary hazards include irritation and acute toxicity.[1] It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2]

Table 1: GHS Hazard Classification for **4-Bromo-2-phenylthiazole**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[1][2]

Hazard Pictogram:

- GHS07 (Exclamation Mark)

## Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below.

Table 2: Physical and Chemical Properties of **4-Bromo-2-phenylthiazole**

Property	Value
Molecular Weight	240.12 g/mol [1]
Appearance	Information not available
Flash Point	102 °C / 215.6 °F[3]
Melting Point	Information not available
Boiling Point	328°C (lit.)[4]
Density	1.839 g/mL at 25°C[4]

## Handling and Storage

## Safe Handling

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3][5]
- Ensure adequate ventilation in the work area. Use only outdoors or in a well-ventilated area.[3][6]
- Avoid breathing dust, fumes, gas, mist, or vapors.[6]
- Do not get in eyes, on skin, or on clothing.[3]
- Wash hands and any exposed skin thoroughly after handling.[2][6]
- Do not eat, drink, or smoke when using this product.[6][7]

## Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store locked up.[2][6]
- Store away from incompatible materials.

## Incompatible Materials

- Strong oxidizing agents[3]
- Strong acids and bases[3]
- Amines[3]



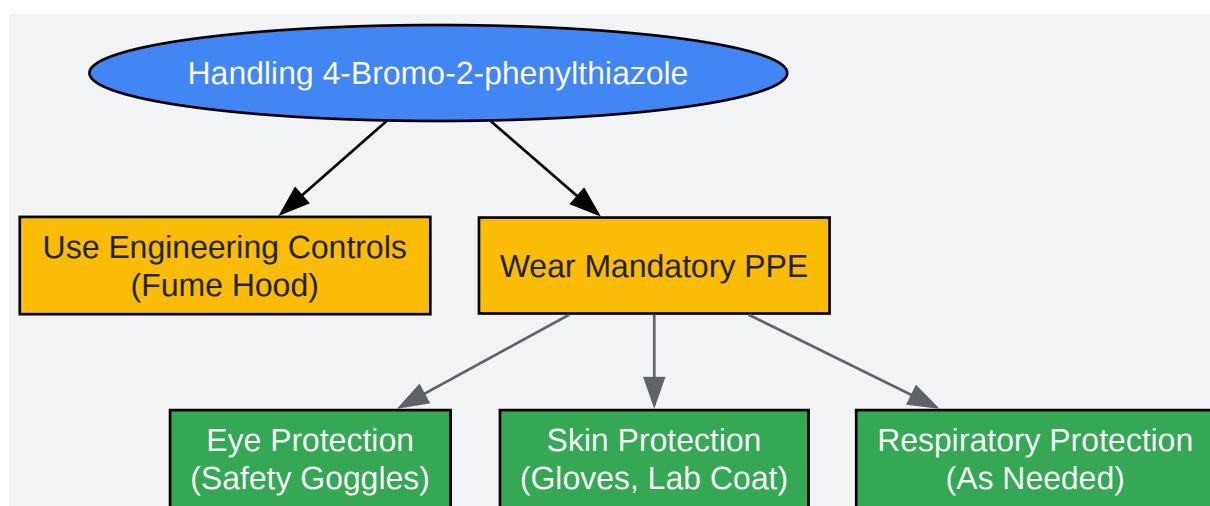
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Caption: Chemical incompatibility chart for **4-Bromo-2-phenylthiazole**.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

- Engineering Controls: Ensure adequate ventilation. Use of a chemical fume hood is recommended for handling.
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[5]
- Skin Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber) and a laboratory coat.[5][6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[5] A dust mask (Type N95 or equivalent) may be required if dusts are generated.[8]



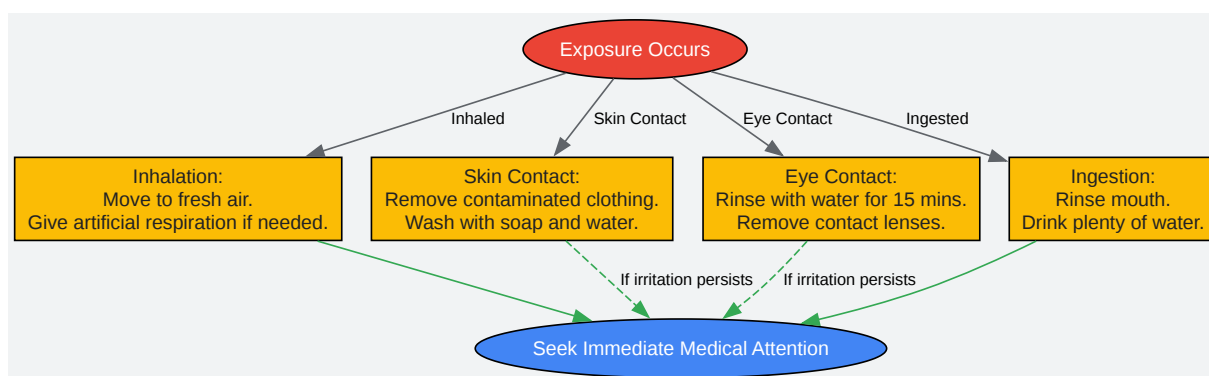
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Caption: Workflow for personal protection when handling the compound.

## First Aid Measures

Immediate medical attention is required in case of significant exposure.

- Inhalation: Move the victim into fresh air.[5] If not breathing, give artificial respiration.[3] If you feel unwell, call a POISON CENTER or doctor.[2]
- Skin Contact: Take off contaminated clothing immediately.[5] Wash with plenty of soap and water.[2] If skin irritation occurs, get medical advice/attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]
- Ingestion: Rinse mouth with water and drink plenty of water afterwards.[3] Call a POISON CENTER or doctor/physician if you feel unwell.[2]



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Caption: Emergency first aid response flowchart for different exposure routes.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Carbon dioxide (CO<sub>2</sub>), powder.[3]
- Unsuitable Extinguishing Media: No information available.[3]
- Specific Hazards: Keep product and empty containers away from heat and sources of ignition.[3]

- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), sulfur oxides, and hydrogen bromide.[3]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and use personal protective equipment as required.[3] Avoid dust formation.[5]
- Environmental Precautions: Should not be released into the environment.[3] Prevent further leakage or spillage if it is safe to do so.[5] Do not let the product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, diatomite).[3] Collect and arrange for disposal in suitable, closed containers.[3][5]

## Disposal Considerations

Disposal of **4-Bromo-2-phenylthiazole** and its containers must be handled as hazardous waste.

- Chemical Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][8] Do not empty into drains or dispose of in regular trash.[3][8]
- Contaminated Packaging: Containers that have held the product must be treated as hazardous waste.[8] The first rinse of the container should be collected and disposed of as hazardous waste.[9]

## Experimental Protocols

### Routine Handling Protocol

- Preparation: Confirm the functionality of safety equipment, including fume hood, safety shower, and eyewash station.
- PPE: Don a lab coat, nitrile gloves, and chemical safety goggles with side shields.

- Procedure: Conduct all manipulations of **4-Bromo-2-phenylthiazole** inside a certified chemical fume hood to ensure adequate ventilation.
- Weighing: If weighing the solid, do so within the fume hood to prevent inhalation of any dust.
- Post-Handling: After use, tightly seal the container. Wipe down the work area with an appropriate solvent.
- Cleanup: Remove gloves and wash hands thoroughly with soap and water.

## Spill Response Protocol

- Evacuation: Alert personnel in the immediate area and evacuate if the spill is large or ventilation is poor.
- Control: Prevent the spill from spreading. For powders, gently cover with a plastic sheet. For liquids, surround the spill with an inert absorbent material.
- PPE: Don appropriate PPE, including respiratory protection if necessary.
- Cleanup: Carefully sweep or scoop up the solid material, or absorb the liquid with an inert material. Place the waste into a designated, labeled hazardous waste container.[\[3\]](#)[\[5\]](#)
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the appropriate safety officer.

## Waste Disposal Protocol

- Collection: Collect all waste containing **4-Bromo-2-phenylthiazole**, including contaminated consumables (e.g., pipette tips, paper towels), in a designated hazardous waste container.[\[9\]](#)
- Labeling: Clearly label the container as "Hazardous Waste" and list "**4-Bromo-2-phenylthiazole**" as a primary constituent.[\[8\]](#)[\[9\]](#)
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.[\[9\]](#)

- Disposal Request: Arrange for pickup and disposal through a licensed hazardous waste disposal company or your institution's environmental health and safety (EHS) office.[8][9]

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